

Key suppliers and manufacturers of 1-Ethylpyrrolidin-2-one

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Compound of Interest

Compound Name: *1-Ethylpyrrolidin-2-one*

Cat. No.: *B1215724*

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An In-depth Technical Guide to **1-Ethylpyrrolidin-2-one**

Introduction

1-Ethylpyrrolidin-2-one, also known as N-Ethyl-2-pyrrolidone (NEP), is a versatile polar aprotic solvent and chemical intermediate.^{[1][2]} With the CAS number 2687-91-4 and molecular formula C₆H₁₁NO, it is a colorless, transparent liquid with weak alkalinity.^{[3][4]} NEP is recognized for its high solvency, low vapor pressure, chemical stability, and low dielectric constant.^{[5][6]} These properties make it a valuable compound in a wide range of industrial and research applications, including fine chemical synthesis, pharmaceuticals, electronics, and materials science.^{[7][8]} It is often used as a replacement for other, more toxic solvents due to its favorable toxicological profile.^[5] This guide provides a comprehensive overview of its key suppliers, physicochemical properties, synthesis protocols, and major applications for researchers, scientists, and professionals in drug development.

Key Suppliers and Manufacturers

A variety of chemical suppliers and manufacturers offer **1-Ethylpyrrolidin-2-one**, typically at purities of 98% or higher. The following table lists some of the prominent suppliers.

Supplier/Manufacturer	Notes
Sigma-Aldrich (Merck)	Offers the compound for synthesis with an assay of $\geq 99.0\%$. ^[9]
Santa Cruz Biotechnology	Provides the product and detailed safety/handling information. ^[10]
ChemicalBook	Lists multiple synthesis routes and suppliers for the compound. ^[3]
ECHEMI	A global chemical supplier providing safety data sheets.
NINGBO INNO PHARMCHEM CO.,LTD.	A supplier focusing on NEP for fine chemical synthesis. ^[8]
Puyang MYJ Technology Co., Ltd.	A high-tech company manufacturing NMP, GBL, and NEP. ^[4]
Whamine	A leading supplier specializing in amines and their derivatives. ^[5]
Theorem Chemical	A reliable supplier of fine chemicals, including NEP. ^[7]
Chem-Impex	Offers high-purity ($\geq 99.5\%$) N-Ethyl-2-pyrrolidinone for various research applications. ^[2]

Physicochemical and Toxicological Data

The physical, chemical, and toxicological properties of **1-Ethylpyrrolidin-2-one** are summarized below, providing essential data for its use in experimental and industrial settings.

Physicochemical Properties

Property	Value	Source(s)
Molecular Formula	C ₆ H ₁₁ NO	[3][11]
Molecular Weight	113.16 g/mol	[3][11]
Appearance	Colorless transparent liquid	[1][4][5]
CAS Number	2687-91-4	[3][11]
Density	0.992 - 1.0 g/cm ³ at 20-25 °C	[6][9]
Melting Point	-75.0 °C to 88.5 °C	[4][5]
Boiling Point	97 °C at 20 mmHg; 212 °C at atmospheric pressure	[4][6]
Flash Point	91 °C (Pensky-Martens closed cup)	[9]
Vapor Pressure	0.18 hPa at 20 °C	[9][12]
Refractive Index	1.465-1.467 (n _{20/D})	[2][6]
Viscosity (kinematic)	2.1 cSt (2.1 mm ² /s) at 20 °C	[9][12]
pH	8-9 (100 g/L in H ₂ O at 20 °C)	[9]
Autoignition Temperature	245 °C	[9]
Explosion Limits	1.3 - 7.7 % (v/v)	[9]

Safety and Toxicological Data

Parameter	Value	Source(s)
LD50 (Oral, Rat)	3200 mg/kg	[9][12]
LD50 (Dermal, Rat)	> 2000 mg/kg	[9][12]
Hazard Statements	H318 (Causes serious eye damage), H360D (May damage the unborn child)	[12][13]
Signal Word	Danger	[9][12]
Hazard Classifications	Eye Dam. 1, Repr. 1B	[9][13]
Storage Class	6.1C (Combustible, acute toxic Cat. 3 / toxic compounds)	[9][12]

Experimental Protocols

Synthesis of 1-Ethylpyrrolidin-2-one

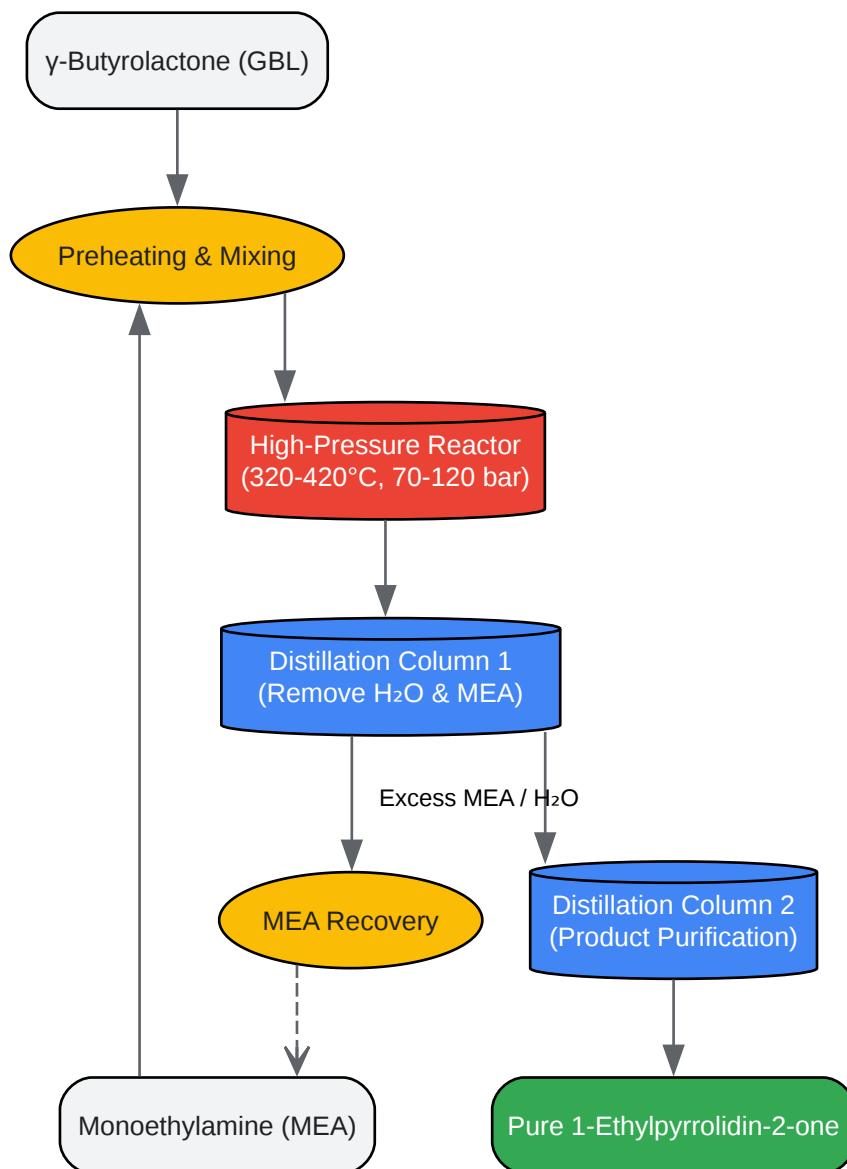
A primary industrial method for the continuous production of **1-Ethylpyrrolidin-2-one** involves the reaction of gamma-butyrolactone (GBL) with monoethylamine (MEA) in the liquid phase under high temperature and pressure.[13][14]

Methodology: Continuous Synthesis from GBL and MEA[13][14]

- Reactant Preparation: Prepare gamma-butyrolactone (GBL) and monoethylamine (MEA). The molar ratio of GBL to MEA should be maintained between 1:1.08 and 1:2.[13][14]
- Preheating: Pre-heat the GBL and MEA streams separately before they are mixed at the reactor inlet.[14]
- Reaction: Introduce the mixed reactants into a reactor operating in a single pass, upflow mode.[14] The reaction is carried out in the liquid phase under the following conditions:
 - Temperature: 320 to 420 °C (preferably 345 to 370 °C).[13]
 - Absolute Pressure: 70 to 120 bar.[13][14]

- Purification: The reaction output, containing NEP, water, and unreacted MEA, is passed to a distillation column.
 - In the first column, separate the excess MEA and water from the crude NEP product.[13] The recovered aqueous MEA can be processed to recover anhydrous MEA for reuse.[13]
 - In a second column, perform a pure distillation of the product to remove any remaining residue and obtain high-purity **1-Ethylpyrrolidin-2-one**.[14]

An alternative synthesis route involves the reaction of an alkyl sulfonate with an N-silyl derivative of 2-pyrrolidinone.[10] A mixture of the alkyl sulfonate (0.05-0.1 mol) and an equimolar amount of the N-silyl derivative is heated for 3-5 hours at 140-170 °C, followed by fractionation to yield the final product.[10]

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Caption: Continuous synthesis of **1-Ethylpyrrolidin-2-one** from GBL and MEA.

Application in Materials Science: Photocuring of Coir Fiber

1-Ethylpyrrolidin-2-one can be used to modify natural fibers, such as coir, through photocuring to enhance their mechanical properties.^[3]

Methodology: UV-Curing of Coir Fiber with 1-E-2-P^[3]

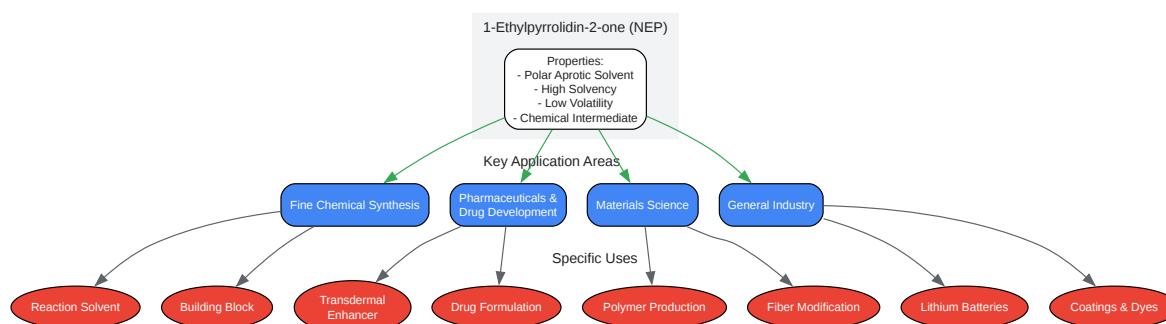
- **Solution Preparation:** Prepare a series of solutions with varying concentrations of 1-Ethyl-2-pyrrolidone (1-E-2-P) in methanol (MeOH). Add a photoinitiator, such as Darocur-1173, to each solution. An optimal concentration reported is 10% 1-E-2-P.[3]
- **Fiber Soaking:** Immerse the coir fibers in the prepared monomer solution. An optimal soaking time of 6 minutes has been reported to achieve high grafting and improved mechanical properties.[3]
- **UV Radiation:** After soaking, irradiate the fibers under a UV lamp. The radiation dose can be controlled by the number of passes under the lamp. A study found that 15 passes of radiation produced optimal results.[3]
- **Post-Treatment (Optional):** To further improve properties, the fibers can be treated with a 10% potassium hydroxide (alkali) solution before the monomer treatment.[3] Additives like silane (3-trimethoxysilyl propyl methacrylate) can also be included in the monomer solution. [3]
- **Analysis:** Evaluate the treated fibers for mechanical properties (tensile strength, elongation at break) and percentage of grafting to determine the effectiveness of the treatment.[3]

Applications in Research and Drug Development

NEP's unique combination of properties makes it suitable for a diverse set of applications.

- **Solvent and Intermediate:** It serves as a highly selective, polar aprotic solvent for a wide range of organic reactions, including alkylations and acylations, often improving reaction rates and yields.[8] It is also a valuable building block for synthesizing specialty chemicals for the pharmaceutical and agrochemical industries.[2][8]
- **Industrial Applications:** It is used in the production of refined oils, lithium batteries, dyes, pesticides, coatings, and heat-resistant polymers.[4][7] It also functions as a pigment dispersant and a medium for synthetic fiber spinning.[4]
- **Transdermal Drug Delivery:** Pyrrolidones, including NEP, are known to act as penetration enhancers, which reversibly decrease the barrier resistance of the stratum corneum, the outermost layer of the skin.[2] This action facilitates the delivery of therapeutic agents through the skin into the systemic circulation. The mechanism involves disrupting the

packing of the intercellular lipid matrix in the stratum corneum.[2] This makes NEP a compound of interest for developing transdermal drug delivery systems (TDDS).[6]



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Caption: Overview of the primary applications for **1-Ethylpyrrolidin-2-one**.

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